

The Core Metabolic Pathway: Phytanic Acid α -Oxidation

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Compound of Interest

Compound Name: *pristanoyl-CoA*

Cat. No.: *B1264444*

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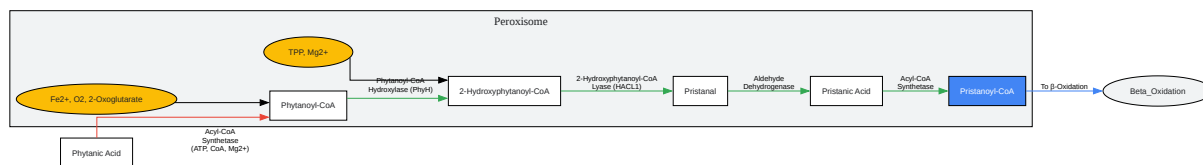
The α -oxidation of phytanic acid is a multi-step enzymatic process that occurs exclusively within the peroxisomes.[3] The pathway sequentially removes a single carbon atom from the carboxyl end of phytanic acid, converting it to pristanic acid, which can then enter the β -oxidation pathway for further catabolism.[1][2]

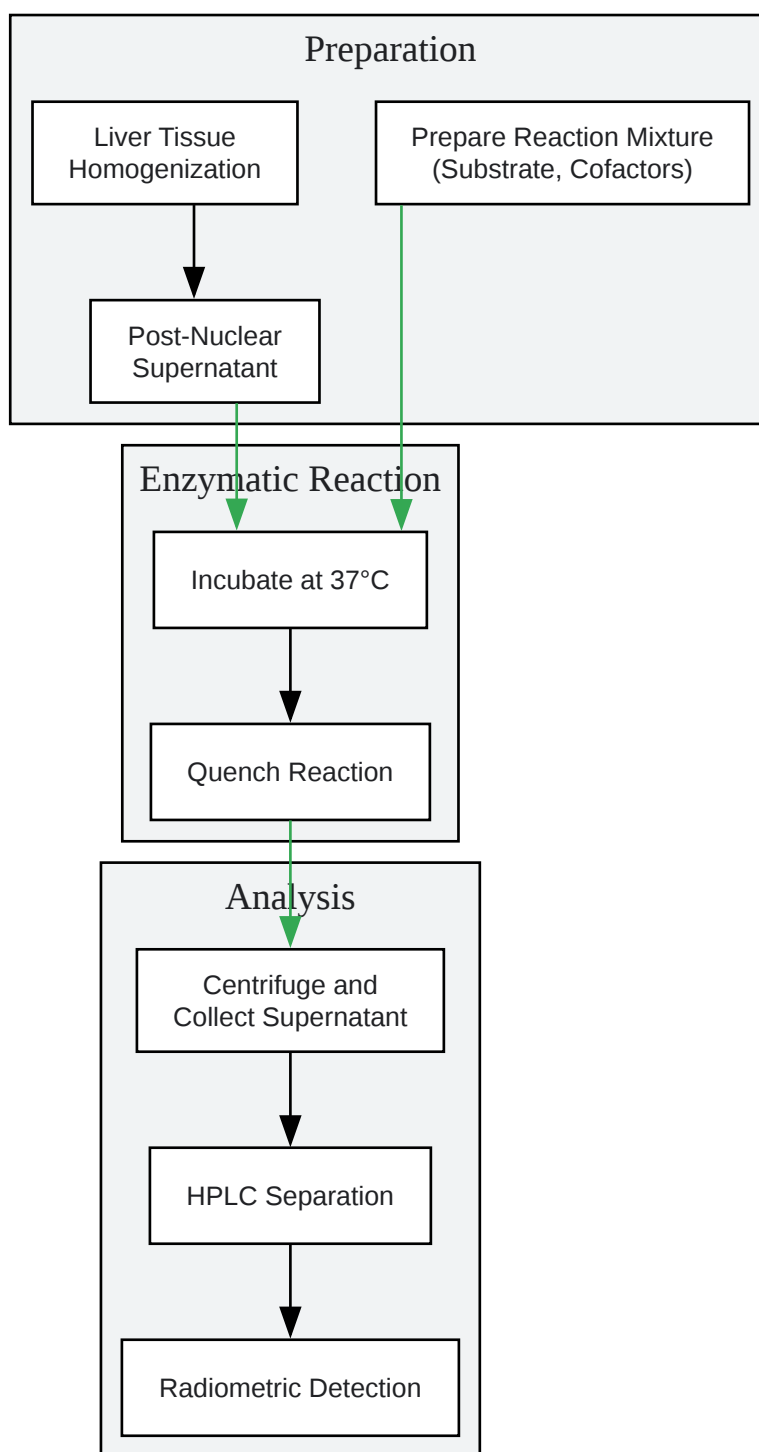
The key steps are as follows:

- **Activation of Phytanic Acid:** Phytanic acid is first activated to its coenzyme A (CoA) ester, phytanoyl-CoA. This reaction is catalyzed by an acyl-CoA synthetase and requires ATP and Mg^{2+} . [1][4] This activation can occur on the cytosolic side of the peroxisome or within the peroxisomal matrix. [4]
- **Hydroxylation of Phytanoyl-CoA:** Within the peroxisome, phytanoyl-CoA is hydroxylated at the α -carbon to form 2-hydroxyphytanoyl-CoA. [1] This reaction is catalyzed by phytanoyl-CoA hydroxylase (PhyH), a dioxygenase that requires Fe^{2+} , O_2 , and 2-oxoglutarate as co-substrates. [3][5]
- **Cleavage of 2-Hydroxyphytanoyl-CoA:** The resulting 2-hydroxyphytanoyl-CoA is then cleaved into two molecules: pristanal (an aldehyde) and formyl-CoA. [3] This reaction is catalyzed by 2-hydroxyphytanoyl-CoA lyase (HACL1), an enzyme dependent on the cofactor thiamine pyrophosphate (TPP) and Mg^{2+} . [3][6]
- **Oxidation of Pristanal:** Pristanal is subsequently oxidized to pristanic acid by an aldehyde dehydrogenase. [7]

- Activation of Pristanic Acid: Finally, pristanic acid is activated to **pristanoyl-CoA**, which can then be metabolized through three cycles of β -oxidation within the peroxisome.[8]

Signaling Pathway Diagram





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